

An In-Depth Technical Guide on 2,5-Difluoropyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Difluoropyridine

Cat. No.: B1303130

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This guide provides core physicochemical properties of **2,5-Difluoropyridine**, a fluorinated pyridine derivative of interest in pharmaceutical and chemical research.

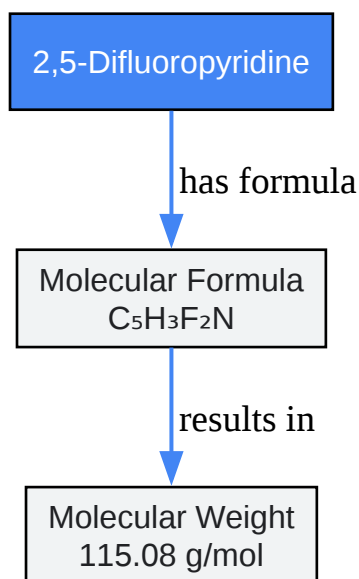
Core Physicochemical Data

The fundamental molecular properties of **2,5-Difluoropyridine** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value	Citations
Molecular Formula	C ₅ H ₃ F ₂ N	[1] [2] [3] [4] [5]
Molecular Weight	115.08 g/mol	[1] [2] [3] [4] [5]
CAS Number	84476-99-3	[1] [2] [3] [4] [5]

Logical Relationship of Core Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



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Caption: Relationship between **2,5-Difluoropyridine** and its molecular properties.

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